

safety and handling precautions for Indium(III) trifluoromethanesulfonate

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Compound of Interest

Compound Name: *Indium(III) trifluoromethanesulfonate*

Cat. No.: *B151923*

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An In-depth Technical Guide to the Safe Handling of **Indium(III) Trifluoromethanesulfonate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal safety data sheet (SDS). Always consult the specific SDS provided by the manufacturer before handling any chemical. Adherence to all applicable local, state, and federal regulations is essential.

Executive Summary

Indium(III) trifluoromethanesulfonate, also known as indium triflate, is a powerful Lewis acid catalyst increasingly utilized in organic synthesis and drug development. Its effectiveness, however, is matched by potential hazards that necessitate strict safety and handling protocols. This guide provides a comprehensive overview of the essential precautions required to handle this compound safely in a laboratory setting. It consolidates critical safety data, outlines emergency procedures, and offers visual workflows to assist researchers in minimizing risks.

Hazard Identification and Classification

Indium(III) trifluoromethanesulfonate is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The compound is consistently

identified as causing skin irritation, serious eye irritation, and potential respiratory irritation.[1][2]
Some sources indicate it may cause severe skin burns and eye damage.[3]

GHS Hazard Statements:

- H315: Causes skin irritation.[1][2][4]
- H319: Causes serious eye irritation.[1][2][4]
- H335: May cause respiratory irritation.[1][2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Indium(III) trifluoromethanesulfonate** is provided in the table below.

Property	Value	Source(s)
Chemical Formula	C ₃ F ₉ InO ₉ S ₃	[5][6]
Molecular Weight	562.03 g/mol	[2][5][7]
Appearance	White to off-white powder or granules	[4][8]
Melting Point	>300 °C	[8]
Boiling Point	162 °C	[8]
Solubility	Slightly soluble in chloroform, DMSO, and methanol. Insoluble in water.	[8]
Sensitivity	Hygroscopic, moisture-sensitive, and potentially air-sensitive.	[4][8][9]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to ensure safety.

Engineering Controls and Ventilation

Work with **Indium(III) trifluoromethanesulfonate** should be conducted in a well-ventilated area.^{[1][5]} The use of a chemical fume hood is strongly recommended to minimize inhalation of dust or fumes. Eyewash stations and safety showers must be readily accessible in the immediate work area.^{[10][11]}

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling this compound:

PPE Type	Specification	Source(s)
Eye Protection	Tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133.	^{[1][11]}
Hand Protection	Chemical-impermeable gloves. Gloves must be inspected prior to use.	^[1]
Skin Protection	Protective clothing, including a lab coat. Fire/flammable resistant and impervious clothing may be required.	^{[1][3][5]}
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask or a full-face respirator) should be used if exposure limits are exceeded or if irritation is experienced.	^{[10][11][12]}

Handling Procedures

- Avoid contact with skin, eyes, and clothing.

- Avoid the formation of dust and aerosols.[1][5]
- Use non-sparking tools to prevent ignition.[1][5]
- Wash hands thoroughly after handling.[10]
- Handle under an inert gas atmosphere due to its hygroscopic and air-sensitive nature.[13]

Storage Conditions

- Store in a tightly closed container.[1][5]
- Keep in a dry, cool, and well-ventilated place.[1]
- Store locked up.[1]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and bases.[10]
- Due to its hygroscopic nature, store under an inert atmosphere.

Emergency Procedures and First Aid

In the event of exposure or a spill, immediate and appropriate action is crucial.

First-Aid Measures

The following table summarizes the recommended first-aid measures for different routes of exposure.

Exposure Route	First-Aid Procedure	Source(s)
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[1]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.	[3]
Eye Contact	Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[1]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.	[1][5]

Accidental Release Measures

In case of a spill, follow these steps:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.

- Avoid dust formation.
- Sweep up the spilled material and place it into a suitable, closed container for disposal.
- Prevent the chemical from entering drains.[1][5]

Disposal Considerations

Dispose of **Indium(III) trifluoromethanesulfonate** and its containers in accordance with all applicable local, regional, and national regulations.[1][5] The material may be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[5] Do not discharge into sewer systems or the environment.[5]

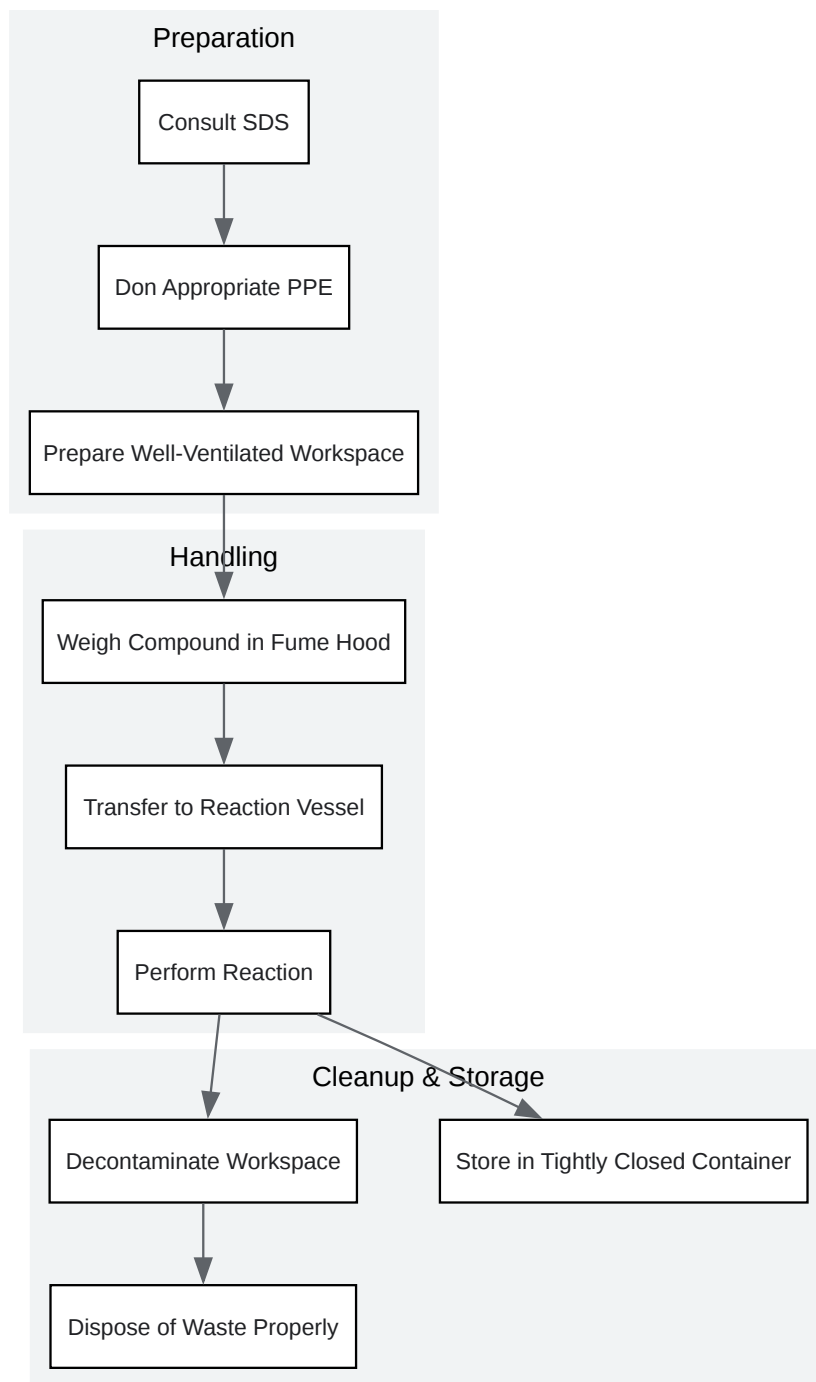
Toxicological Information

There is limited quantitative toxicological data available for **Indium(III) trifluoromethanesulfonate**. Most sources state that the toxicological properties have not been thoroughly investigated.[9][14] Therefore, it should be handled with the utmost care, assuming a high degree of toxicity.

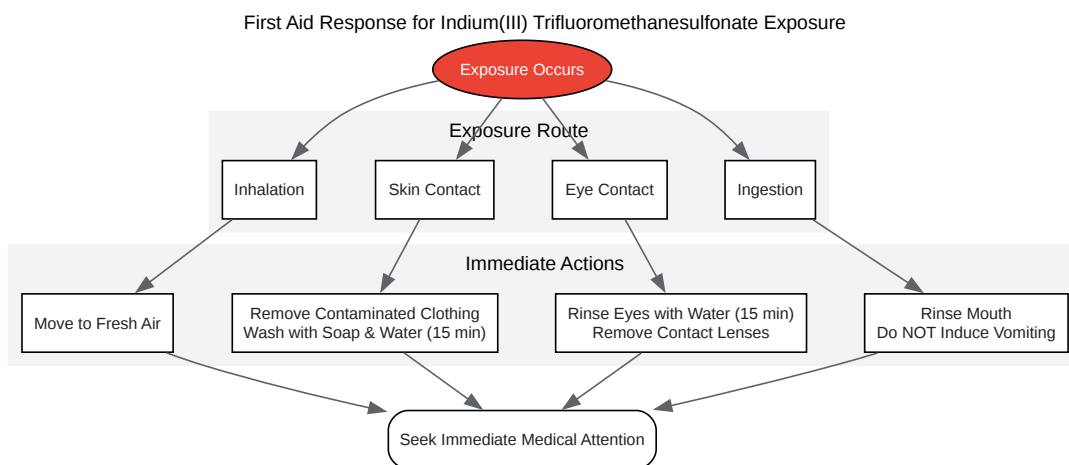
Visual Workflow Diagrams

To further aid in the safe handling of **Indium(III) trifluoromethanesulfonate**, the following diagrams illustrate key safety workflows.

Safe Handling Workflow for Indium(III) Trifluoromethanesulfonate

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Caption: Workflow for Safe Handling.



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Caption: First Aid Decision Pathway.

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References

- 1. echemi.com [echemi.com]
- 2. Indium(III) trifluoromethanesulfonate | C₃F₉InO₉S₃ | CID 2734680 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. aksci.com [aksci.com]

- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. strem.com [strem.com]
- 7. solid | Sigma-Aldrich [sigmaaldrich.com]
- 8. 128008-30-0 CAS MSDS (INDIUM(III) TRIFLUOROMETHANESULFONATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 9. sigmaaldrich.cn [sigmaaldrich.cn]
- 10. fishersci.com [fishersci.com]
- 11. fishersci.com [fishersci.com]
- 12. Indium(III) trifluoromethanesulfonate 128008-30-0 [sigmaaldrich.com]
- 13. msds.nipissingu.ca [msds.nipissingu.ca]
- 14. fishersci.com [fishersci.com]
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